

1-(3-Methoxyphenyl)cyclobutanecarbonitrile

CAS number 74205-15-5

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Compound of Interest

	1-(3-
Compound Name:	<i>Methoxyphenyl)cyclobutanecarbo</i>
	<i>nitrile</i>

Cat. No.: B1319093

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An In-depth Technical Guide to **1-(3-Methoxyphenyl)cyclobutanecarbonitrile**

Document ID: 74205-15-5-WGUIDE Version: 1.0 Audience: Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of **1-(3-Methoxyphenyl)cyclobutanecarbonitrile** (CAS No. 74205-15-5), a key chemical intermediate. Due to the limited availability of specific experimental data in public literature, this guide synthesizes predicted data, established chemical principles, and the well-documented context of its precursor and final product to serve as a valuable resource for professionals in chemical synthesis and drug development. The primary utility of this compound lies in its role as a precursor in the synthesis of Sibutramine, a formerly marketed anti-obesity agent.

Chemical Identity and Physical Properties

1-(3-Methoxyphenyl)cyclobutanecarbonitrile is a substituted cyclobutane derivative featuring a methoxyphenyl group and a nitrile functional group attached to the same carbon atom.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	74205-15-5
Molecular Formula	C ₁₂ H ₁₃ NO
Molecular Weight	187.24 g/mol
IUPAC Name	1-(3-methoxyphenyl)cyclobutane-1-carbonitrile
SMILES	COC1=CC=CC(=C1)C1(C#N)CCC1

| InChI Key | MFGRIOOSDBSHEH-UHFFFAOYSA-N |

Table 2: Predicted Physicochemical Properties Note: The following data are computationally predicted and have not been experimentally verified in available literature.

Property	Predicted Value	Source
Boiling Point	340.1 ± 35.0 °C	ChemicalBook[1]
Density	1.10 ± 0.1 g/cm ³	ChemicalBook[1]
Appearance	Colorless to Light Yellow Liquid	ChemicalBook[1]
Storage	Sealed in dry, 2-8°C	BLD Pharm, ChemicalBook[1]

Synthesis and Experimental Protocols

While this compound is commercially available, specific, peer-reviewed synthesis protocols are not readily found. However, its synthesis can be reliably achieved via the phase-transfer catalyzed alkylation of (3-Methoxyphenyl)acetonitrile with 1,3-dibromopropane. The following section details the precursor synthesis and a representative protocol for the title compound.

Synthesis of Precursor: (3-Methoxyphenyl)acetonitrile

The starting material, (3-Methoxyphenyl)acetonitrile (CAS 19924-43-7), is a crucial building block.[2] It is typically synthesized via the cyanation of m-methoxybenzyl chloride.

Experimental Protocol: Synthesis of (3-Methoxyphenyl)acetonitrile This protocol is adapted from a patented procedure for industrial synthesis.[3]

- Setup: To a 500 mL four-necked flask equipped with a mechanical stirrer, condenser, and dropping funnel, add sodium cyanide (51.5g, 1.05 mol) and water (110g).
- Heating: Heat the mixture to 70°C with stirring.
- Addition: Add m-methoxybenzyl chloride (156.6g, 1.0 mol) dropwise over a period of 2 hours.
- Reaction: After the addition is complete, increase the temperature to 75-85°C and maintain for 4 hours.
- Workup: Cool the reaction mixture to approximately 50°C. Separate the organic and aqueous layers. The organic layer consists of crude (3-Methoxyphenyl)acetonitrile.
- Purification: The crude product can be purified by vacuum distillation to yield crystalline (3-Methoxyphenyl)acetonitrile (Typical Yield: ~92%).

Representative Synthesis of 1-(3-Methoxyphenyl)cyclobutanecarbonitrile

Disclaimer: This is a representative protocol based on established chemical principles for α -alkylation of nitriles under phase-transfer conditions. It is intended for guidance and should be optimized.

Reaction: (3-Methoxyphenyl)acetonitrile + 1,3-Dibromopropane \rightarrow **1-(3-Methoxyphenyl)cyclobutanecarbonitrile**

Experimental Protocol:

- Setup: To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add (3-Methoxyphenyl)acetonitrile (1 eq.), toluene (as solvent), and a phase-transfer catalyst such as tetrabutylammonium bromide (0.1 eq.).
- Reagent Addition: Add 1,3-dibromopropane (1.1 eq.).

- Base Addition: While stirring vigorously, add a 50% aqueous solution of sodium hydroxide (5-10 eq.) dropwise. The reaction is often exothermic.
- Reaction: Stir the biphasic mixture vigorously at room temperature or with gentle heating (e.g., 40-50°C) for 12-24 hours, monitoring by TLC or GC-MS.
- Quenching & Extraction: After completion, cool the mixture to room temperature and dilute with water and an organic solvent (e.g., ethyl acetate or diethyl ether). Separate the layers.
- Washing: Wash the organic layer sequentially with water and brine.
- Drying & Concentration: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the residue by vacuum distillation or flash column chromatography on silica gel to yield pure **1-(3-Methoxyphenyl)cyclobutanecarbonitrile**.

Synthesis Workflow Diagram```dot

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// Nodes A [label="m-Methoxybenzyl\nChloride"]; B [label="(3-Methoxyphenyl)acetonitrile\n(Precursor)"]; C [label="1,3-Dibromopropane"]; D [label="1-(3-Methoxyphenyl)cyclobutanecarbonitrile\n(Target Compound)"]; E [label="Sibutramine\n(Final Product)"];  
  
// Edges A -> B [label=" NaCN, H2O\n 75-85°C "]; B -> D [label=" NaOH (aq), Toluene\n  Phase-Transfer Catalyst "]; C -> D; D -> E [label=" Multi-step\n  Grignard, Reduction,\n  N-alkylation "]; }
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Caption: Mechanism of action of Sibutramine at the neuronal synapse.

Safety and Handling

As a nitrile-containing compound, **1-(3-Methoxyphenyl)cyclobutanecarbonitrile** should be handled with care in a well-ventilated fume hood. Standard personal protective equipment (gloves, safety glasses, lab coat) should be worn. Avoid inhalation, ingestion, and contact with skin and eyes. In case of fire, use dry chemical, CO₂, or foam extinguishers.

Conclusion

1-(3-Methoxyphenyl)cyclobutanecarbonitrile is a valuable, albeit sparsely documented, chemical intermediate. Its significance is intrinsically linked to the synthesis of the pharmacologically active molecule, Sibutramine. This guide provides a foundational understanding of its properties, a representative synthesis, and its role in the broader context of drug development, serving as a practical resource for chemical and pharmaceutical researchers.

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